

A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Iodo-1-methyl-1H-imidazole

Cat. No.: B104959

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Introduction

4-Iodo-1-methyl-1H-imidazole is a key heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its structure, featuring an iodine atom at the 4-position of the imidazole ring and a methyl group at the 1-position, imparts unique reactivity that makes it a valuable building block for the synthesis of a wide array of more complex molecules. The presence of the iodo-substituent provides a reactive handle for various cross-coupling reactions, enabling the introduction of diverse functionalities. This technical guide provides a comprehensive overview of the discovery, synthesis, properties, and applications of **4-Iodo-1-methyl-1H-imidazole**.

Discovery and History

While a definitive first synthesis of **4-Iodo-1-methyl-1H-imidazole** is not readily apparent in a singular seminal publication, its development is intrinsically linked to the broader exploration of imidazole chemistry. The imidazole ring itself was first reported in 1858 by the German chemist Heinrich Debus. The subsequent functionalization of the imidazole core, including iodination and methylation, became a focus of synthetic chemists aiming to create novel compounds with diverse properties. The synthesis and application of iodo-imidazole derivatives have been documented in various patents and research articles, highlighting its importance as a versatile intermediate in the preparation of pharmacologically active compounds.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **4-Iodo-1-methyl-1H-imidazole** is presented below for easy reference.

Table 1: Physicochemical Properties of **4-Iodo-1-methyl-1H-imidazole**

Property	Value
Molecular Formula	C ₄ H ₅ IN ₂
Molecular Weight	208.00 g/mol
Appearance	Colorless to light yellow crystalline solid
Melting Point	148-152 °C
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and dimethyl sulfoxide
CAS Number	71759-87-0

Table 2: Spectroscopic Data of **4-Iodo-1-methyl-1H-imidazole**

Spectroscopy	Data
¹ H NMR	Predicted shifts may vary depending on the solvent. Awaiting experimental data for precise peak assignments.
¹³ C NMR	Predicted shifts may vary depending on the solvent. Awaiting experimental data for precise peak assignments.
Infrared (IR)	Awaiting experimental data.
Mass Spectrometry (MS)	Awaiting experimental data.

Experimental Protocols for Synthesis

Two primary synthetic routes for **4-Iodo-1-methyl-1H-imidazole** have been established: the direct iodination of 1-methylimidazole and the synthesis from 4,5-diiodo-1-methyl-1H-imidazole.

Protocol 1: Synthesis from 4,5-Diiodo-1-methyl-1H-imidazole

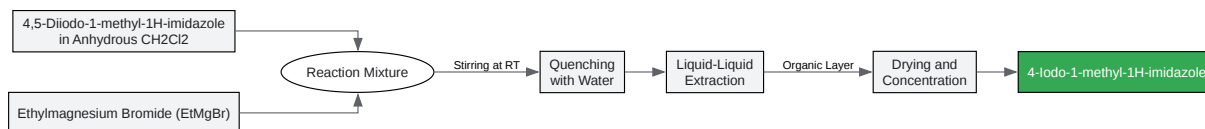
This method involves the selective mono-deiodination of a di-iodinated precursor.

Materials:

- 4,5-Diiodo-1-methyl-1H-imidazole
- Ethylmagnesium bromide (EtMgBr) in a suitable solvent (e.g., diethyl ether)
- Anhydrous dichloromethane (CH_2Cl_2)
- Water (H_2O)
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and equipment for inert atmosphere reactions

Procedure:

- Dissolve 4,5-diiodo-1-methyl-1H-imidazole in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Slowly add a solution of ethylmagnesium bromide to the reaction mixture at room temperature.
- Stir the reaction mixture for a specified time, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the careful addition of water.
- Separate the organic and aqueous layers.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **4-Iodo-1-methyl-1H-imidazole**.



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Caption: Workflow for the synthesis of **4-Iodo-1-methyl-1H-imidazole** from its di-iodinated precursor.

Protocol 2: Direct Iodination of 1-Methylimidazole (Adapted from related procedures)

This method involves the direct electrophilic iodination of the imidazole ring.

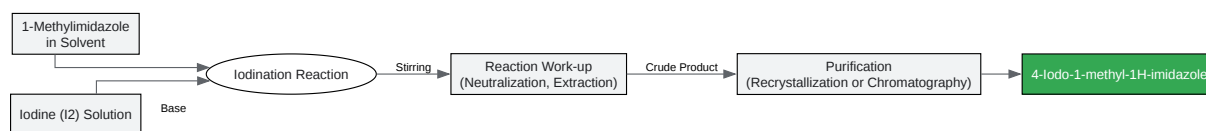
Materials:

- 1-Methylimidazole
- Iodine (I₂)
- A suitable base (e.g., sodium hydroxide)
- A suitable solvent (e.g., water, dichloromethane)
- An iodide salt (e.g., sodium iodide or potassium iodide) to aid in iodine solubility (optional)

Procedure:

- Dissolve 1-methylimidazole in the chosen solvent.
- If using an aqueous basic solution, dissolve the base in water and then add the 1-methylimidazole.
- In a separate flask, prepare a solution of iodine (and iodide salt, if used) in the solvent.

- Slowly add the iodine solution to the 1-methylimidazole solution at a controlled temperature (e.g., 0 °C to room temperature).
- Stir the reaction mixture for a designated period, monitoring by TLC.
- Upon completion, work up the reaction mixture. This may involve neutralization, extraction with an organic solvent, and washing.
- Purify the crude product by a suitable method, such as recrystallization or column chromatography.



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Caption: General workflow for the direct iodination of 1-methylimidazole.

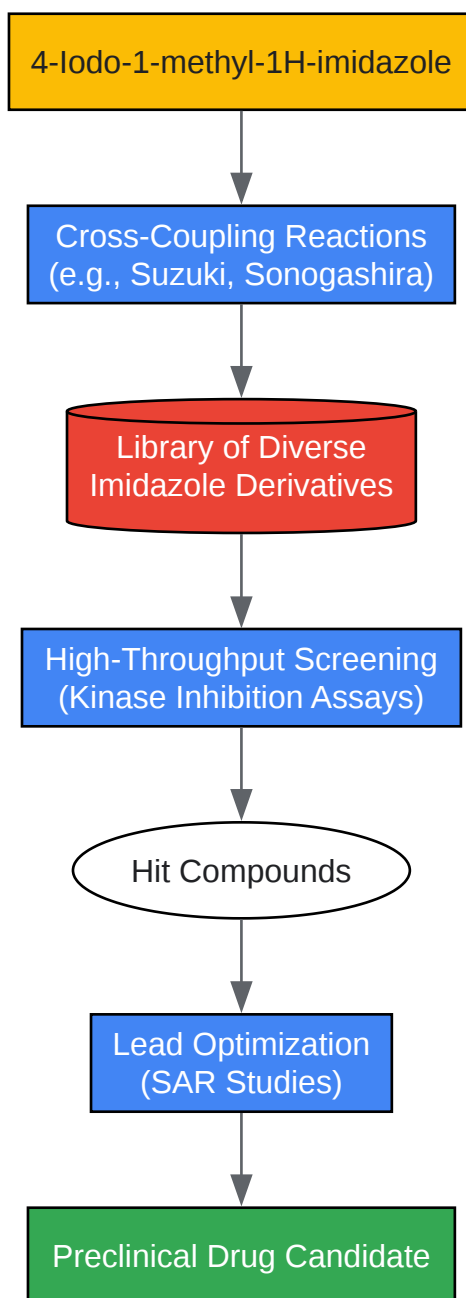
Applications in Drug Discovery and Development

The unique structural features of **4-Iodo-1-methyl-1H-imidazole** make it a valuable scaffold in the design of novel therapeutic agents. The imidazole core is a common motif in many biologically active molecules, and the iodo-substituent provides a convenient point for further chemical modification through various cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck, Buchwald-Hartwig).

Role as a Kinase Inhibitor Precursor

A significant application of **4-Iodo-1-methyl-1H-imidazole** is in the development of kinase inhibitors. Kinases are a class of enzymes that play a crucial role in cell signaling, and their dysregulation is implicated in numerous diseases, including cancer. By utilizing **4-Iodo-1-methyl-1H-imidazole** as a starting material, medicinal chemists can synthesize libraries of compounds with diverse substituents at the 4-position. These derivatives can then be screened

for their ability to inhibit specific kinases, leading to the identification of potential drug candidates. The logical workflow for this process is outlined below.



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Caption: Logical workflow from **4-Iodo-1-methyl-1H-imidazole** to a preclinical drug candidate.

Conclusion

4-Iodo-1-methyl-1H-imidazole is a synthetically versatile and commercially important molecule. Its well-defined reactivity, particularly at the iodo-substituted position, makes it an invaluable tool for medicinal chemists and drug development professionals. The synthetic protocols outlined in this guide provide a foundation for its preparation, and its application as a precursor for kinase inhibitors highlights its significance in the ongoing quest for novel therapeutics. Further research into its historical origins and a more comprehensive characterization of its spectroscopic properties will continue to enhance its utility in the scientific community.

- To cite this document: BenchChem. [A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104959#discovery-and-history-of-4-iodo-1-methyl-1h-imidazole>]

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